

chemical structure of 6-Chloro-3-ethynylpyrazin-2-amine

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Compound of Interest

Compound Name: 6-Chloro-3-ethynylpyrazin-2-amine

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Technical Guide: 6-Chloro-3-ethynylpyrazin-2-amine

A Linchpin Scaffold for Fused Heterocycles and Allosteric Kinase Inhibitors

Executive Summary

6-Chloro-3-ethynylpyrazin-2-amine (CAS: 1936114-56-5) is a high-value heteroaromatic intermediate utilized extensively in the synthesis of oncology therapeutics. Its structural uniqueness lies in the tri-functionalized pyrazine core, featuring an electron-donating amine (

), a reactive electrophilic handle (ethynyl,

), and a leaving group (chloro,

) positioned at the 6-position.

This specific arrangement makes it a critical building block for:

- **Allosteric SHP2 Inhibitors:** It serves as the core scaffold for "molecular glue" type inhibitors that stabilize the auto-inhibited conformation of the SHP2 phosphatase.
- **Fused Bicyclic Systems:** The adjacent amine and ethynyl groups facilitate cyclization reactions (e.g., to pyrrolo[2,3-b]pyrazines or thieno[2,3-b]pyrazines) via metal-catalyzed or nucleophilic pathways.

Chemical Identity & Physicochemical Profile[1][2][3][4]

Property	Specification
IUPAC Name	6-Chloro-3-ethynylpyrazin-2-amine
CAS Number	1936114-56-5
Molecular Formula	
Molecular Weight	153.57 g/mol
SMILES	<chem>NC1=NC(C#C)=C(Cl)N=C1</chem>
InChIKey	CFFZXSVEWXBMR-UHFFFAOYSA-N
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, DMF, MeOH; sparingly soluble in water
Storage	2–8°C, Hygroscopic, Light Sensitive (Store under Argon)

Structural Analysis

The molecule exhibits a "push-pull" electronic character:

- **C2-Amine:** Acts as a strong resonance donor, increasing electron density at C3 and N1.
- **C6-Chloro:** Provides inductive withdrawal, activating the ring for nucleophilic aromatic substitution () at the C6 position, though the amine deactivates it slightly compared to a bare pyrazine.

- C3-Ethynyl: A versatile handle for cycloadditions (Click chemistry) and cyclization. The proximity of the C2-amine and C3-alkyne is the defining feature for synthesis, allowing for intramolecular cyclization to form 5,6-fused heteroaromatics.

Synthesis Protocol: The "Sonogashira-Deprotection" Sequence

The most robust synthetic route proceeds via the selective Sonogashira coupling of 3-bromo-6-chloropyrazin-2-amine with trimethylsilylacetylene (TMSA), followed by desilylation.

Phase 1: Selective Sonogashira Coupling

Objective: Install the alkyne at C3 without displacing the C6-Chloro or affecting the free amine.

- Starting Material: 3-bromo-6-chloropyrazin-2-amine (CAS: 212779-21-0).
- Reagents: Ethynyltrimethylsilane (TMSA),
,
, Triethylamine (
).
- Solvent: Anhydrous THF or DMF.

Step-by-Step Methodology:

- Setup: Flame-dry a 3-neck round-bottom flask and purge with Argon.
- Charging: Add 3-bromo-6-chloropyrazin-2-amine (1.0 eq),
(0.05 eq), and CuI (0.02 eq).
- Solvation: Add anhydrous THF (0.2 M concentration relative to substrate) and
(3.0 eq).
- Addition: Dropwise add TMSA (1.2 eq) via syringe at room temperature.

- Reaction: Heat to 50°C for 4–6 hours. Monitor by LCMS for the disappearance of the bromide () and appearance of the TMS-intermediate ().
 - Note: The C6-Cl bond is stronger than the C3-Br bond, ensuring regioselectivity.
- Workup: Filter through a Celite pad to remove Pd/Cu residues. Concentrate the filtrate in vacuo.

Phase 2: Desilylation (TMS Removal)

Objective: Reveal the terminal alkyne.

- Reagents: Potassium Carbonate (), Methanol ().

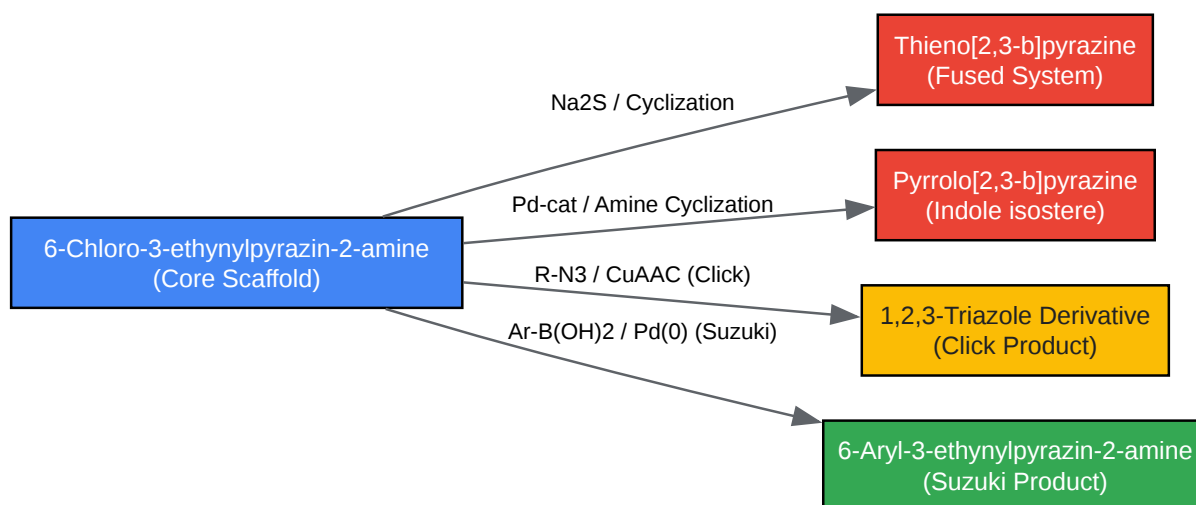
Step-by-Step Methodology:

- Dissolution: Dissolve the crude TMS-intermediate in MeOH (0.1 M).
- Base Addition: Add solid (0.5 eq).
- Reaction: Stir at room temperature for 30–60 minutes. Conversion is usually rapid.
- Quench: Dilute with water and extract with Ethyl Acetate ().
- Purification: Wash organic layer with brine, dry over , and concentrate. Purify via silica gel flash chromatography (Gradient: 0–30% EtOAc in Hexanes).

Reaction Landscape & Applications

The utility of **6-Chloro-3-ethynylpyrazin-2-amine** stems from its ability to undergo orthogonal transformations.

Diagram: Synthetic Divergence from the Core Scaffold



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Figure 1: Divergent synthesis pathways. The core scaffold allows access to fused bicyclic systems (red), click-chemistry adducts (yellow), and C6-functionalized derivatives (green).

Key Application: SHP2 Inhibition

In the development of SHP2 inhibitors (e.g., analogs of JAB-3068 or TNO155), the pyrazine ring acts as a central connector.

- The Amine (C2): Often forms critical H-bonds with the hinge region or specific residues like Glu250 in the phosphatase domain.
- The Ethynyl (C3): Frequently cyclized to form a rigid fused ring that fits into the allosteric tunnel, locking the protein in an inactive conformation.
- The Chloro (C6): Displaced by bulky amines or piperazines to extend into the solvent-exposed region, tuning solubility and pharmacokinetic properties.

Safety & Handling Protocols

- Hazard Classification: Acute Tox. 4 (Oral), Skin Irrit. 2, Eye Irrit.[1] 2A.
- Handling:
 - Dust Hazard: Use a localized exhaust hood or powder containment enclosure.
 - Reactivity: The terminal alkyne is potentially reactive toward heavy metals (forming explosive acetylides). Wash glassware with acid to remove trace copper/silver residues if used in previous steps.
- Storage: Store under inert gas (Argon/Nitrogen) at -20°C for long-term stability. The terminal alkyne can undergo slow oxidative coupling (Glaser coupling) if exposed to air and light.

References

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Sources

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- 2. 6-Chloro-3-ethynylpyrazin-2-amine | 1936114-56-5 [sigmaaldrich.com]

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